

Applications of Dibromomethane in Agrochemical Synthesis: A Detailed Look at Methylene Dithiocyanate

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Compound of Interest

Compound Name: Dibromomethane

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Introduction

Dibromomethane (CH_2Br_2), also known as methylene bromide, is a versatile C1 building block in organic synthesis.[1][2] Its utility extends to the agrochemical industry, where it serves as a key precursor for the synthesis of certain pesticides.[3][4] One of the prominent agrochemicals synthesized from **dibromomethane** is Methylene Dithiocyanate (MBT), a broad-spectrum biocide and fungicide.[5][6] This document provides detailed application notes and protocols for the synthesis of Methylene Dithiocyanate from **dibromomethane**, aimed at researchers, scientists, and professionals in the field of drug and pesticide development.

Methylene Dithiocyanate is utilized for the control of various pathogens and algae in industrial water systems and as a fungicide to control surface molds and sapstain fungi on wood.[7][8] It is also employed in the treatment of rice and wheat seeds to control bacterial, fungal, and nematode diseases.[4]

Application Note 1: Synthesis of Methylene Dithiocyanate (MBT)

This section details the synthesis of Methylene Dithiocyanate, a potent fungicide and biocide, using **dibromomethane** as a primary reactant.

Reaction Principle:

The synthesis involves a nucleophilic substitution reaction where the bromide ions in **dibromomethane** are displaced by the thiocyanate nucleophile (SCN^-) from sodium thiocyanate. The reaction is typically carried out in a solvent mixture of water and an alcohol, such as methanol or ethanol.

Overall Reaction Scheme:

Quantitative Data Summary

The following table summarizes the key quantitative data for the synthesis of Methylene Dithiocyanate from **dibromomethane**.

Parameter	Value	Reference
Reactants		
Dibromomethane (CH ₂ Br ₂)	155 g (0.89 mol)	[3]
Sodium Thiocyanate (NaSCN)	150 g (1.852 mol)	[3]
Solvents		
Water	105 g	[3]
Methanol	56 g	[3]
Reaction Conditions		
Initial Reaction Temperature	74-75°C (reflux)	[3]
Initial Reaction Time	5 hours	[3]
Secondary Reaction Temperature	84-86°C	[3]
Secondary Reaction Time	2 hours	[3]
Product Information		
Product Name	Methylene Dithiocyanate (MBT)	[3]
Yield	79.3% (based on Dibromomethane)	[3]
Purity	>99.0% (by HPLC)	[3]
Appearance	Pale Yellow Free Flowing Powder/Crystals	[4]
Melting Point	101°C min	[4]

Experimental Protocol: Synthesis of Methylene Dithiocyanate (MBT)

This protocol is adapted from established laboratory procedures for the synthesis of Methylene Dithiocyanate.[3]

Materials:

- **Dibromomethane** (CH_2Br_2)
- Sodium thiocyanate (NaSCN)
- Methanol
- Deionized water
- Sodium bicarbonate (NaHCO_3) solution (9% aq.)

Equipment:

- 0.5 L glass reactor equipped with a mechanical stirrer, condenser, and thermocouple
- Heating mantle
- Buchner funnel and filter paper
- Vacuum evaporator

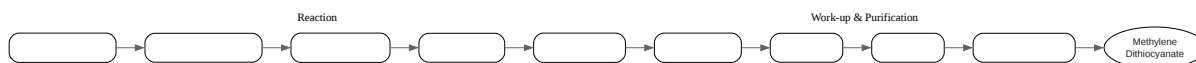
Procedure:

- Reaction Setup:
 - In a 0.5 L glass reactor, add 105 g of water and 56 g of methanol.
 - With stirring, add 150 g (1.852 mol) of sodium thiocyanate at 22°C. Continue stirring until the sodium thiocyanate is completely dissolved.
 - To the resulting solution, add 155 g (0.89 mol) of **dibromomethane**.
- Initial Reaction:

- Heat the reaction mixture to reflux (approximately 74-75°C) and maintain this temperature for 5 hours with continuous stirring.
- Secondary Reaction and Crystallization:
 - After 5 hours, add 150 g of hot water to the reaction mixture.
 - Increase the temperature to 84-86°C and continue heating for an additional 2 hours.
 - Add 35 g of methanol dropwise to the reaction mixture.
 - Gradually cool the reactor to induce crystallization of the Methylene Dithiocyanate product.
- Work-up and Purification:
 - Neutralize the reaction mixture to a pH of 6.3 by adding a 9% aqueous solution of sodium bicarbonate.
 - Filter the resulting slurry using a Buchner funnel.
 - Wash the collected solid with 100 g of a 20:80 methanol/water mixture.
 - Wash the solid again with two portions of 100 g of water each.
 - Dry the wet product (approximately 107.6 g) in a vacuum evaporator at 60°C and a vacuum of 30 mm Hg for 5 hours.
- Final Product:
 - The resulting product is Methylene Dithiocyanate (91.8 g) with a purity of >99.0% as determined by HPLC. The yield is 79.3% based on the initial amount of **dibromomethane**.

Diagrams

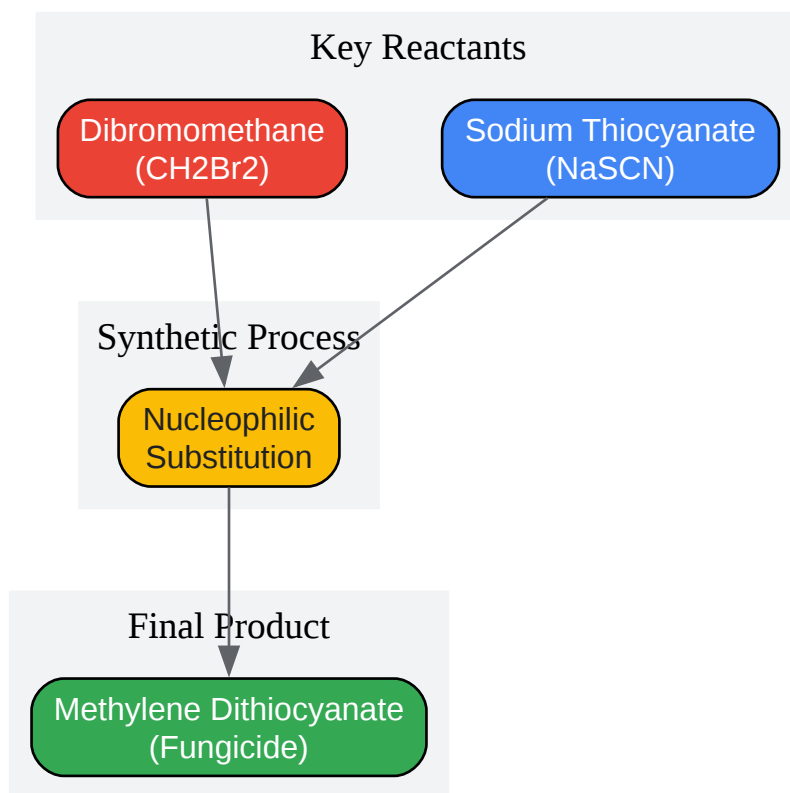
Experimental Workflow for Methylene Dithiocyanate Synthesis



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Caption: Workflow for the synthesis of Methylene Dithiocyanate.

Logical Relationship of Components in Agrochemical Synthesis



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